

Application Note: Utilizing Purified Invasin for Advanced Cell Adhesion Assays

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Compound of Interest

Compound Name: *invasin*

Cat. No.: B1167395

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Introduction

Cell adhesion, the process by which cells interact and attach to neighboring cells or the extracellular matrix (ECM), is fundamental to tissue development, immune response, and wound healing. Dysregulation of these processes is a hallmark of diseases such as cancer metastasis and fibrosis. The bacterial protein **Invasin**, derived from enteropathogenic *Yersinia* species, offers a powerful tool for studying these mechanisms.[1][2] **Invasin** binds with high affinity to a subset of $\beta 1$ integrins on the surface of mammalian cells, initiating downstream signaling cascades that mediate strong cell adhesion and cytoskeletal reorganization.[3] Purified recombinant fragments of **invasin**, particularly the C-terminal domain (e.g., Inv192), are sufficient to mediate this binding and can be immobilized on culture surfaces to create a defined and reproducible substrate for cell adhesion assays.[1][4]

Principle of the Assay

This assay quantifies cell adhesion by seeding cells onto a surface coated with purified **invasin**. **Invasin** acts as a specific ligand for $\beta 1$ integrins, promoting robust cell attachment. The basic workflow involves:

- **Immobilization:** Purified **invasin** is coated onto the wells of a microplate.
- **Blocking:** Any remaining non-specific binding sites on the surface are blocked.

- **Cell Seeding:** A suspension of the cells of interest is added to the coated wells.
- **Adhesion:** During incubation, cells expressing the appropriate $\beta 1$ integrins adhere to the **invasin**-coated surface.
- **Washing:** Non-adherent cells are removed through a series of gentle washes.
- **Quantification:** The number of adherent cells is determined using a suitable detection method, such as colorimetric or fluorescence-based assays.

This system provides a specific and controlled environment to study integrin-mediated adhesion, screen for potential therapeutic modulators, and investigate the cellular machinery of cell-matrix interactions.

Applications

- **Integrin Signaling Research:** Provides a specific ligand-receptor model to dissect the signaling pathways downstream of $\beta 1$ integrin activation.
- **Drug Discovery:** Enables high-throughput screening for small molecules or antibodies that inhibit or enhance integrin-mediated cell adhesion, which is relevant for oncology and inflammatory diseases.
- **Biomaterial Development:** Used to assess the biocompatibility and cell-adhesive properties of novel materials functionalized with adhesion ligands.
- **Defined Cell Culture Substrate:** Serves as a defined, animal-free alternative to complex matrices like Matrigel for the 2D culture and expansion of primary epithelial cells and organoids.^{[5][6]}

Invasin-Integrin Signaling Pathway

The binding of immobilized **invasin** to $\beta 1$ integrins on the cell surface triggers the clustering of integrin receptors. This clustering initiates a signaling cascade, starting with the recruitment and autophosphorylation of Focal Adhesion Kinase (FAK). Activated FAK then recruits and activates Src family kinases, leading to the phosphorylation of numerous downstream targets.

This cascade culminates in the reorganization of the actin cytoskeleton, leading to cell spreading and the formation of stable focal adhesions.

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